

An In-depth Technical Guide to the Safe Handling of 4-Bromobutyl Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobutyl acetate

Cat. No.: B128988

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and hazards associated with chemical reagents is paramount. This guide provides a comprehensive overview of the safety data and hazards for **4-bromobutyl acetate** (CAS No. 4753-59-7), a common reagent in organic synthesis.

Chemical Identification and Physical Properties

4-Bromobutyl acetate is a clear, colorless to slightly yellow liquid.^[1] It is utilized as a reagent in various chemical syntheses, including in the production of pharmaceuticals and agrochemicals.^[1] A summary of its key physical and chemical properties is provided below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ BrO ₂	[1][2]
Molecular Weight	195.05 g/mol	
Appearance	Clear, colorless to slightly yellow liquid	[1][3]
Odor	Fruity	[1]
Boiling Point	92-93 °C @ 12 mmHg	[4]
Flash Point	109 °C (228.2 °F) - closed cup	
Density	1.348 g/mL at 25 °C	[4]
Solubility	Insoluble in water; Soluble in organic solvents like chloroform and methanol.	[1][4]
Refractive Index	n _{20/D} 1.46	[4]

Hazard Identification and GHS Classification

4-Bromobutyl acetate is classified as a hazardous chemical.[5] The primary hazards include acute toxicity, skin and eye irritation, and respiratory tract irritation.[2][5]

Hazard Classification	Category	Signal Word	Hazard Statement
Acute Oral Toxicity	Category 4	Warning	H302: Harmful if swallowed.[1][5]
Acute Dermal Toxicity	Category 4	Warning	H312: Harmful in contact with skin.[2][5]
Acute Inhalation Toxicity	Category 4	Warning	H332: Harmful if inhaled.[2][5]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.[4][5]
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation.[4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation.[4][5]

The toxicological properties of this material have not been fully investigated, and it should be handled with caution.[2][3]

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to safety protocols is essential when working with **4-bromobutyl acetate** to minimize exposure and mitigate risks.

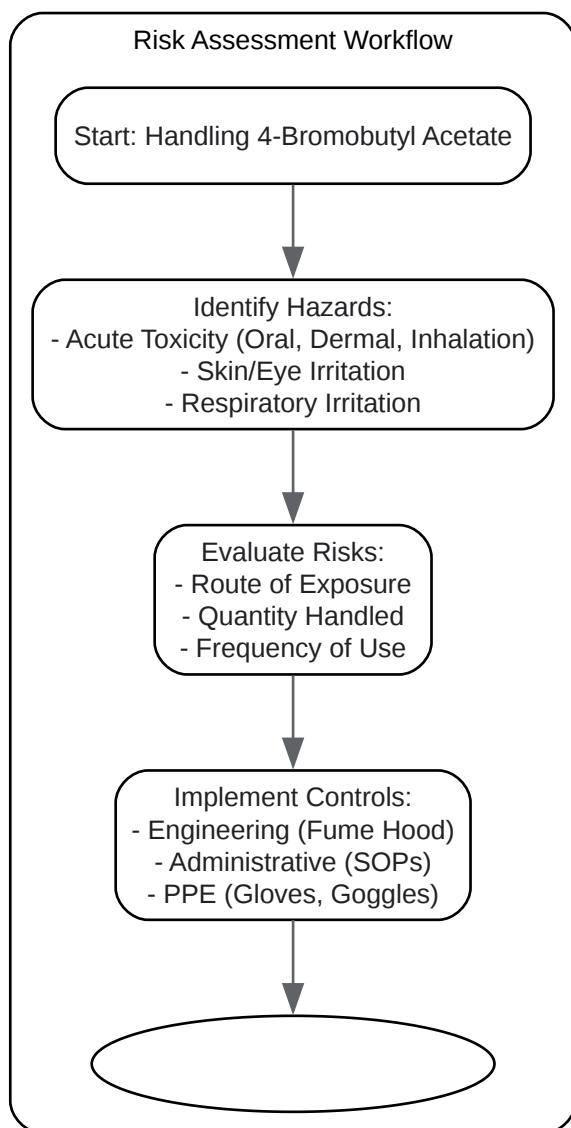
- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- **Skin Protection:** Wear suitable protective gloves (e.g., nitrile rubber) and a lab coat.[5]
- **Respiratory Protection:** Use only under a chemical fume hood.[5] If the fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor

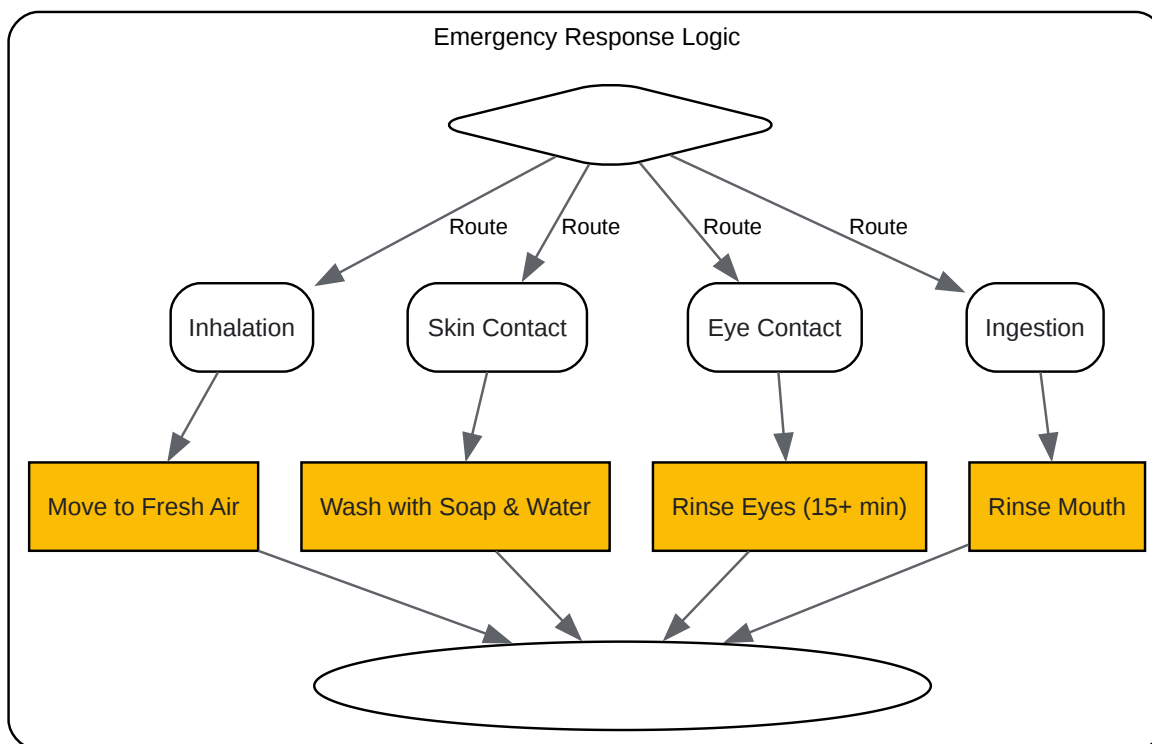
cartridge is recommended.

- **Handling:** Always handle **4-bromobutyl acetate** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[5] Avoid contact with skin and eyes.[5] Do not eat, drink, or smoke when using this product.[5] Wash hands thoroughly after handling.[5]
- **Storage:** Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, acids, bases, and reducing agents.[4][5] Keep the container tightly closed.[5] The recommended storage temperature is in a refrigerator.[4]
- **If Inhaled:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[5] Call a poison center or doctor if you feel unwell.[5]
- **In Case of Skin Contact:** Wash with plenty of soap and water.[5] If skin irritation occurs, get medical advice/attention.[5] Take off contaminated clothing and wash it before reuse.[5]
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes.[5] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[5] If eye irritation persists, get medical advice/attention.[5]
- **If Swallowed:** Call a poison center or doctor if you feel unwell.[5] Rinse mouth.[5] Do not induce vomiting.
- **Spill Response:** For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal. Ensure adequate ventilation.
- **Waste Disposal:** Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5]

Visualized Workflows and Logical Relationships

To aid in the practical application of this safety information, the following diagrams illustrate key workflows and logical relationships for handling **4-bromobutyl acetate**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. 4-Bromobutyl acetate price, buy 4-Bromobutyl acetate - chemicalbook [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 4-Bromobutyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b128988#4-bromobutyl-acetate-safety-data-sheet-and-hazards>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com